

# An In-depth Technical Guide to the Chemical Properties of Ethyl 6-oxohexanoate

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## Compound of Interest

Compound Name: Ethyl 6-oxohexanoate

Cat. No.: B105480

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## Introduction

**Ethyl 6-oxohexanoate** is a bifunctional organic molecule containing both an ester and an aldehyde functional group. This unique structural feature makes it a valuable intermediate in organic synthesis, particularly in the preparation of more complex molecules. Its utility is noted in the synthesis of pharmaceutical agents, including anti-cancer agents and multi-acting inhibitors targeting HDAC, FLT3, and JAK2.[1] This guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Ethyl 6-oxohexanoate**, tailored for professionals in research and drug development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ethyl 6-oxohexanoate** is presented below. It is important to note that while computed values are available, experimentally determined data for some properties such as boiling and melting points are not consistently reported in the literature.

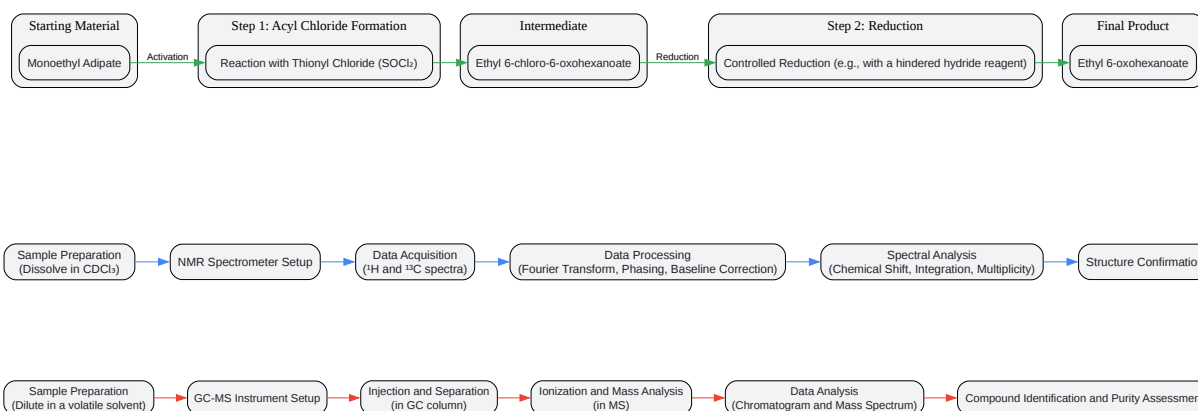
Table 1: Physical and Chemical Properties of **Ethyl 6-oxohexanoate**

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	PubChem[2]
Molecular Weight	158.19 g/mol	PubChem[2]
CAS Number	27983-42-2	PubChem[2]
IUPAC Name	ethyl 6-oxohexanoate	PubChem[2]
Synonyms	6-Oxohexanoic acid ethyl ester, Ethyl 5-formylpentanoate	PubChem[2]
Boiling Point	Not available (n/a)	ChemSynthesis[3]
Melting Point	Not available (n/a)	ChemSynthesis[3]
Density	Not available (n/a)	ChemSynthesis[3]
XLogP3-AA (Computed)	0.6	PubChem[2]
Topological Polar Surface Area (Computed)	43.4 Å <sup>2</sup>	PubChem[2]
Hydrogen Bond Donor Count (Computed)	0	PubChem[2]
Hydrogen Bond Acceptor Count (Computed)	3	PubChem[2]
Rotatable Bond Count (Computed)	7	PubChem[2]

## Synthesis of Ethyl 6-oxohexanoate

While a specific, detailed experimental protocol for the synthesis of **Ethyl 6-oxohexanoate** is not readily available in the reviewed literature, a plausible synthetic route can be proposed based on the synthesis of the related compound, ethyl 6-chloro-6-oxohexanoate.[4] This proposed synthesis involves the conversion of a carboxylic acid to an aldehyde. A common method to achieve this is through the reduction of an activated carboxylic acid derivative, such as an acyl chloride or a Weinreb amide.

A potential synthetic pathway could start from monoethyl adipate. The carboxylic acid moiety of monoethyl adipate can be converted to an acyl chloride, which is then subjected to a controlled reduction to yield the desired aldehyde, **Ethyl 6-oxohexanoate**.



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Ethyl 6-oxohexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105480#ethyl-6-oxohexanoate-chemical-properties]

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